

Personal protective equipment for handling Corylin

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Compound of Interest

Compound Name: Corylin

Cat. No.: B1236167

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Essential Safety and Handling Guide for Corylin

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Corylin**. By adhering to these guidelines, you can minimize risks and ensure the integrity of your research.

Hazard Identification and Classification

Corylin is a compound that requires careful handling due to its potential health and environmental effects. The following table summarizes its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Classification | GHS Category | Hazard Statement |
|---|--------------|---|
| Acute Oral Toxicity | Category 4 | H302: Harmful if swallowed.[1] [2] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation.[2] |
| Serious Eye Damage/Irritation | Category 2A | H319: Causes serious eye irritation.[2] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation.[2] |
| Acute Aquatic Toxicity | Category 1 | H400: Very toxic to aquatic life. [1] |
| Chronic Aquatic Toxicity | Category 1 | H410: Very toxic to aquatic life with long lasting effects.[1] |

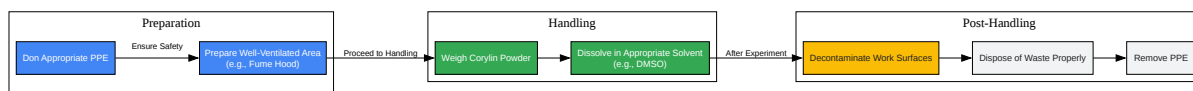
Personal Protective Equipment (PPE)

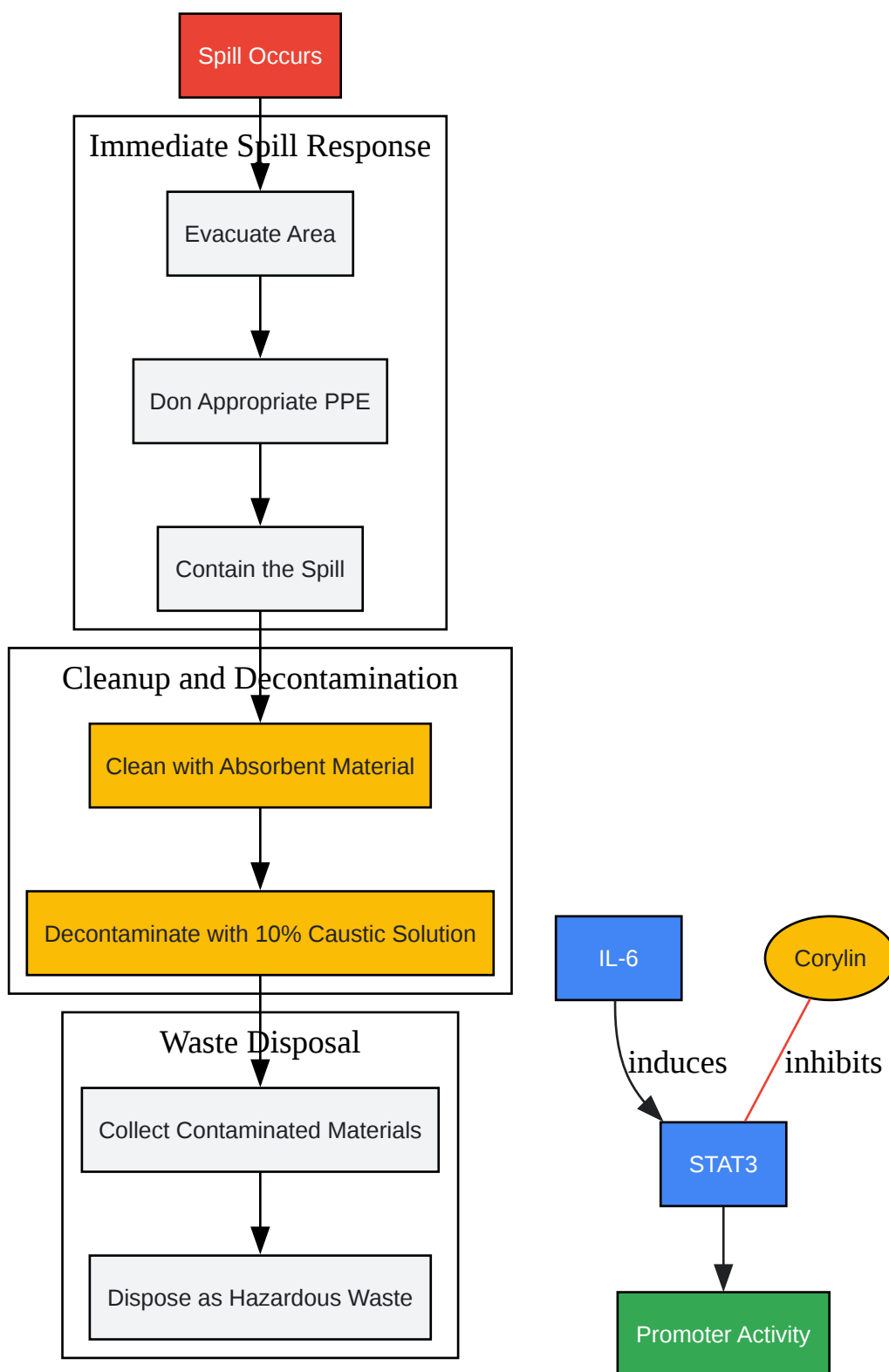
The use of appropriate personal protective equipment is mandatory when handling **Corylin** to prevent exposure.

| Body Part | Required PPE | Specifications and Recommendations |
|-------------|--|--|
| Eyes/Face | Safety Goggles with side-shields / Face Shield | Must be worn at all times. In case of potential splashing, chemical goggles are required. [3] |
| Hands | Protective Gloves | Chemically resistant gloves are essential. Inspect gloves for any tears or punctures before use. |
| Body | Laboratory Coat / Impervious Clothing | A lab coat should be worn and buttoned. For larger quantities or risk of splashing, impervious clothing is recommended. [1] [3] |
| Respiratory | Respirator / Fume Hood | A NIOSH-approved respirator should be used when handling the powder outside of a certified chemical fume hood to avoid inhalation of dust particles. [3] |

Standard Operating Procedure for Handling Corylin

Following a standardized workflow is crucial for minimizing exposure and ensuring experimental consistency.





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